

1-(4-Isopropoxyphenyl)methanamine safety data sheet (SDS) information

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Compound of Interest

Compound Name: 1-(4-Isopropoxyphenyl)methanamine

Cat. No.: B1302794

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In-Depth Technical Safety Guide: 1-(4-Isopropoxyphenyl)methanamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **1-(4-Isopropoxyphenyl)methanamine** (CAS Number: 21244-34-8). The information has been compiled from various safety data sheets to ensure a thorough understanding of the potential hazards, handling procedures, and emergency protocols associated with this compound.

Chemical Identification

Identifier	Value
Chemical Name	1-(4-Isopropoxyphenyl)methanamine
Synonyms	4-Isopropoxybenzylamine, (4-Isopropoxyphenyl)methylamine, Benzenemethanamine, 4-(1-methylethoxy)-
CAS Number	21244-34-8
Molecular Formula	C10H15NO[1]
Molecular Weight	165.23 g/mol [1][2]
InChI Key	BHCAOBYOKNTDLI-UHFFFAOYSA-N[3]

Hazard Identification and Classification

1-(4-Isopropoxyphenyl)methanamine is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to acute toxicity, skin and eye irritation, and respiratory irritation.

GHS Classification[4]

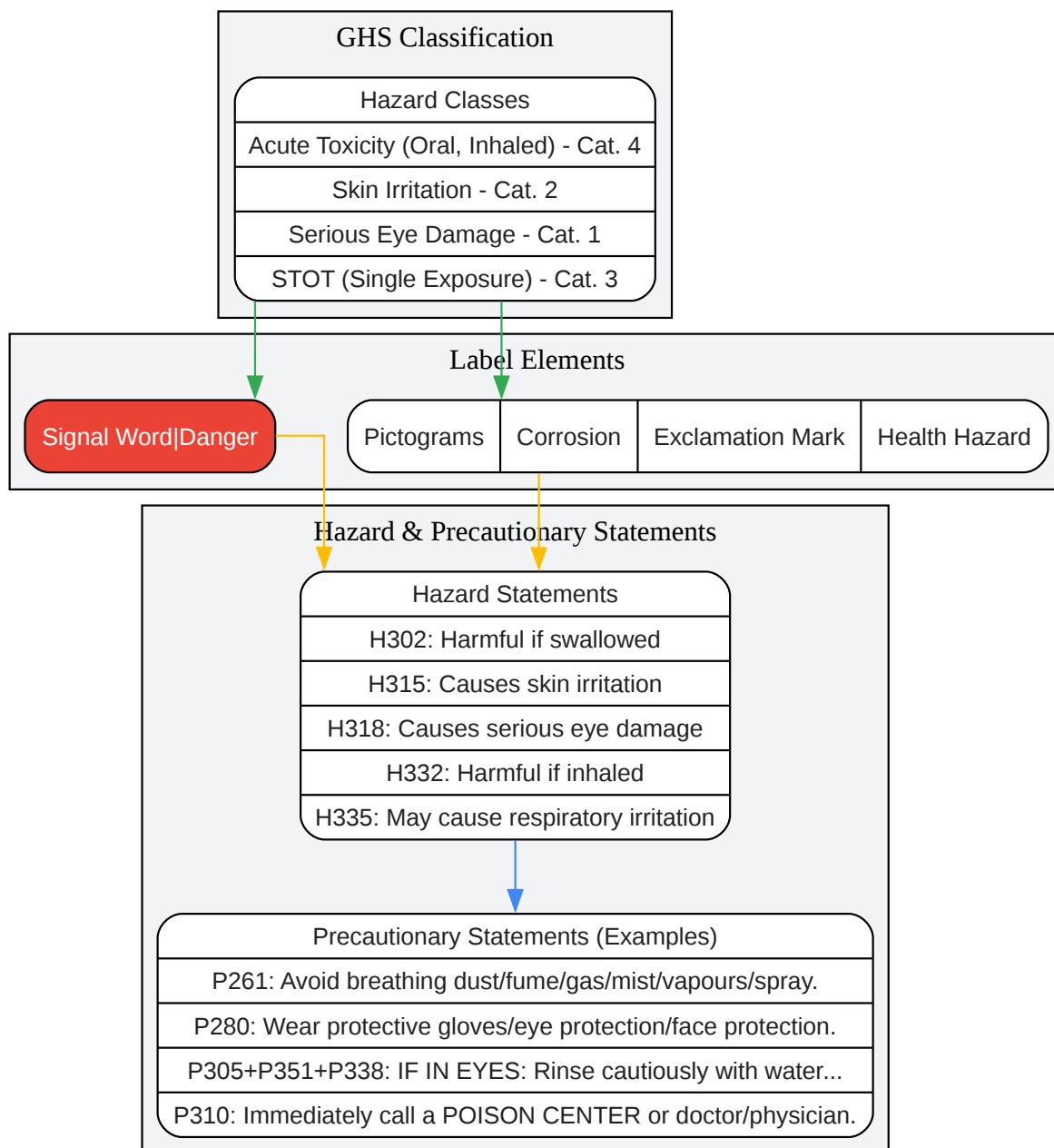
Hazard Class	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Inhalation	Category 4
Skin Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 1
Specific target organ toxicity — single exposure (Respiratory tract irritation)	Category 3

Signal Word: Danger[3]

Hazard Statements[3][4]

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H318: Causes serious eye damage.
- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.

GHS Hazard Communication Workflow



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Caption: GHS Hazard Communication for **1-(4-Isopropoxyphenyl)methanamine**.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. [4]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs: Get medical advice/attention. [4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician. [4]
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell. [4]

Handling and Storage

Precautions for Safe Handling:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.
[\[4\]](#)
- Wash skin thoroughly after handling.
[\[4\]](#)
- Do not eat, drink or smoke when using this product.
[\[4\]](#)
- Use only outdoors or in a well-ventilated area.
[\[4\]](#)
- Wear protective gloves, protective clothing, eye protection, and face protection.
[\[4\]](#)

Conditions for Safe Storage:

- Store in a well-ventilated place. Keep container tightly closed.
[\[4\]](#)

- Store locked up.[4]
- Keep in a dark place, under an inert atmosphere, at room temperature.[3] Some sources recommend storage at 4°C and protected from light.[2]

Physical and Chemical Properties

Property	Value
Physical Form	Liquid or Solid or Semi-solid[3]
Topological Polar Surface Area	35.25 Å²[2]
Hydrogen Bond Acceptor Count	2[2]
Hydrogen Bond Donor Count	1[2]
Rotatable Bond Count	3[2]
LogP	1.9325[2]

Experimental Protocols

Detailed experimental protocols for the determination of toxicological and ecotoxicological data were not available in the reviewed Safety Data Sheets. The provided safety information is based on standardized GHS classification criteria.

Disclaimer: This document is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. Always consult the original SDS for the most accurate and up-to-date safety information before handling this chemical.

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